

# Florylpicoxamid: An Ecotoxicological Comparison with Alternative Fungicides in Aquatic Environments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Florylpicoxamid*

Cat. No.: *B6595160*

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This guide provides a comparative analysis of the ecotoxicity of the fungicide **Florylpicoxamid** on aquatic organisms, benchmarked against four other commercially available fungicides: Fluxapyroxad, Cyprodinil, Pyraclostrobin, and Azoxystrobin. The data presented is compiled from publicly available safety data sheets and scientific literature, offering a quantitative and methodological overview to inform research and development decisions.

## Acute and Chronic Ecotoxicity Data Comparison

The following tables summarize the acute and chronic toxicity of **Florylpicoxamid** and its alternatives to key aquatic organisms representing different trophic levels: fish, invertebrates, and algae. Lower LC50/EC50 and NOEC values indicate higher toxicity.

## Fish Toxicity Data

Fungicide	Test Species	Endpoint	Duration	Value (mg/L)
Florylpicoxamid	Oncorhynchus mykiss (Rainbow Trout)	LC50	96 h	0.01 <sup>[1]</sup>
Pimephales promelas (Fathead Minnow)	LC50	96 h	0.015 <sup>[1]</sup>	
Cyprinodon variegatus (Sheepshead Minnow)	NOEC	28 d	0.0008 <sup>[1]</sup>	
Pimephales promelas (Fathead Minnow)	NOEC	28 d	0.0034 <sup>[1]</sup>	
Fluxapyroxad	Oncorhynchus mykiss (Rainbow Trout)	LC50	96 h	0.29
Cyprinus carpio (Carp)	NOEC	28 d	0.036	
Cyprodinil	Oncorhynchus mykiss (Rainbow Trout)	LC50	96 h	2.0
Pimephales promelas (Fathead Minnow)	NOEC	28 d	0.021	
Pyraclostrobin	Oncorhynchus mykiss (Rainbow Trout)	LC50	96 h	0.006 <sup>[2]</sup>

Danio rerio (Zebrafish)	LC50	96 h	0.0062[2]	
Azoxystrobin	Oncorhynchus mykiss (Rainbow Trout)	LC50	96 h	0.47
Pimephales promelas (Fathead Minnow)	NOEC	33 d	0.018	

## Aquatic Invertebrate Toxicity Data

Fungicide	Test Species	Endpoint	Duration	Value (mg/L)
Florylpicoxamid	Daphnia magna (Water Flea)	EC50	48 h	0.059[1]
Daphnia magna (Water Flea)	NOEC	21 d	0.0137[1]	
Fluxapyroxad	Daphnia magna (Water Flea)	EC50	48 h	6.78
Daphnia magna (Water Flea)	NOEC	21 d	0.5	
Cyprodinil	Daphnia magna (Water Flea)	EC50	48 h	0.1
Daphnia magna (Water Flea)	NOEC	21 d	0.01	
Pyraclostrobin	Daphnia magna (Water Flea)	EC50	48 h	0.016[2]
Daphnia magna (Water Flea)	NOEC	21 d	0.004	
Azoxystrobin	Daphnia magna (Water Flea)	EC50	48 h	0.28
Daphnia magna (Water Flea)	NOEC	21 d	0.05	

## Algae and Aquatic Plant Toxicity Data

Fungicide	Test Species	Endpoint	Duration	Value (mg/L)
Florylpicoxamid	Pseudokirchnerie lla subcapitata	EyC50	72 h	1.4[1]
Lemna gibba (Duckweed)	NOEC	7 d	0.152[1]	
Fluxapyroxad	Pseudokirchnerie lla subcapitata	ErC50	72 h	>100
Lemna gibba (Duckweed)	ErC50	7 d	3.0	
Cyprodinil	Scenedesmus subspicatus	ErC50	72 h	0.11
Lemna gibba (Duckweed)	ErC50	7 d	0.88	
Pyraclostrobin	Pseudokirchnerie lla subcapitata	ErC50	72 h	0.033
Lemna gibba (Duckweed)	ErC50	7 d	0.019	
Azoxystrobin	Pseudokirchnerie lla subcapitata	ErC50	72 h	1.08
Lemna gibba (Duckweed)	ErC50	7 d	0.14	

## Experimental Protocols

The ecotoxicity data presented in this guide are predominantly based on standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols are internationally recognized and ensure the reliability and comparability of the results.

## Fish Acute Toxicity Test (based on OECD Guideline 203) [1]

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour period.

- **Test Organisms:** Typically, juvenile rainbow trout (*Oncorhynchus mykiss*) or zebrafish (*Danio rerio*) are used. At least seven fish are used for each test concentration and for the control group.[1]
- **Test Conditions:** Fish are exposed to at least five concentrations of the test substance in a geometric series. The test is conducted for 96 hours, with mortality and any sublethal effects recorded at 24, 48, 72, and 96 hours.[1]
- **Data Analysis:** The cumulative mortality at each observation time is plotted against the test concentration to determine the LC50 value.

## Aquatic Invertebrate Acute Immobilisation Test (based on OECD Guideline 202)[1]

This test assesses the concentration of a substance that causes 50% of the daphnids to become immobilized (EC50) within a 48-hour exposure period.

- **Test Organisms:** Young daphnids (*Daphnia magna*), less than 24 hours old, are used. At least 20 animals, divided into four groups of five, are used for each test concentration and for the controls.[3]
- **Test Conditions:** The daphnids are exposed to at least five concentrations of the test substance for 48 hours. Immobilisation is observed at 24 and 48 hours.[3]
- **Data Analysis:** The number of immobilized daphnids is recorded, and the EC50 is calculated by plotting the percentage of immobilized organisms against the test substance concentration.

## Alga Growth Inhibition Test (based on OECD Guideline 201)[1]

This test evaluates the effect of a substance on the growth of freshwater algae, determining the concentration that inhibits growth by 50% (EC50) over a 72-hour period.

- **Test Organisms:** Exponentially growing cultures of green algae, such as *Pseudokirchneriella subcapitata*, are used.
- **Test Conditions:** The algae are exposed to at least five concentrations of the test substance in a nutrient-rich medium for 72 hours under continuous illumination and controlled temperature.
- **Data Analysis:** Algal growth is measured by cell counts or other biomass indicators. The growth inhibition is then plotted against the test concentrations to calculate the EC50.

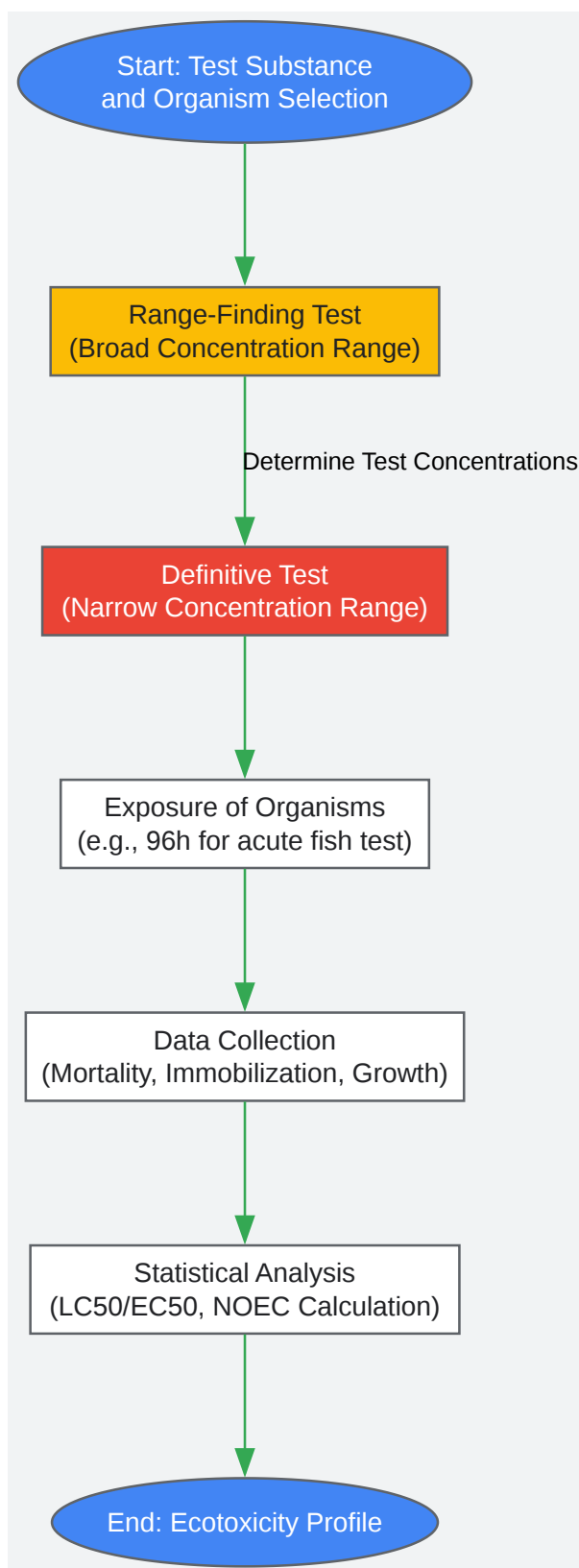
## Chronic Toxicity Tests

Chronic toxicity is assessed over a longer period and evaluates sublethal endpoints such as reproduction and growth.

- **Fish Early-life Stage Toxicity Test** (based on OECD Guideline 210): This test exposes fish from the embryonic stage to early juvenile stages to determine the No-Observed-Effect Concentration (NOEC).
- **Daphnia magna Reproduction Test** (based on OECD Guideline 211): This test assesses the impact on the reproductive output of *Daphnia magna* over a 21-day period to determine the NOEC.

## Visualizing the Experimental Workflow

The following diagram illustrates a generalized workflow for conducting an aquatic ecotoxicity study, from the initial range-finding test to the definitive determination of toxicity endpoints.



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Caption: A generalized workflow for aquatic ecotoxicity testing.



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## References

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